

Personal protective equipment for handling D-Ribose-1,2-13C2

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Compound of Interest

Compound Name: D-Ribose-1,2-13C2

Cat. No.: B12948102

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Essential Safety and Handling of D-Ribose-1,2-13C2

D-Ribose-1,2-13C2 is a stable isotope-labeled form of D-Ribose. As a non-radioactive and non-hazardous material, its handling and disposal protocols align with those for the unlabeled compound, focusing on standard laboratory safety practices to minimize exposure and maintain sample integrity.^{[1][2][3]}

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment is recommended when handling **D-Ribose-1,2-13C2**. This guidance is based on standard laboratory procedures for non-hazardous chemicals.

Protection Type	Recommended Equipment	Purpose
Eye and Face	Safety glasses with side shields or chemical safety goggles. [4] [5] [6]	Protects eyes from potential dust particles.
Face shield (in addition to glasses/goggles). [4] [6] [7]	Recommended when there is a significant risk of splashing.	
Hand	Disposable nitrile gloves. [4] [7]	Provides protection against incidental skin contact.
Body	Laboratory coat. [7]	Protects skin and personal clothing from contamination.
Closed-toe shoes and long pants.	Standard laboratory attire to protect against spills.	
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator. [2] [5]	Recommended if dust is generated and ventilation is inadequate.

First-Aid Measures

In the event of accidental exposure, follow these immediate first-aid protocols.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes.[5][8] Seek medical attention if irritation persists.
Skin Contact	Wash the affected area immediately with soap and plenty of water while removing any contaminated clothing.[5][9]
Inhalation	Move the individual to fresh air.[1][9] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[5] Seek medical attention if symptoms occur.
Ingestion	Rinse the mouth thoroughly with water.[1][8] Do not induce vomiting. Seek medical advice if feeling unwell.

Operational and Disposal Plans

A systematic approach to handling and disposing of **D-Ribose-1,2-13C2** is crucial for maintaining a safe laboratory environment and ensuring the integrity of the research.

Experimental Protocol: Safe Handling Workflow

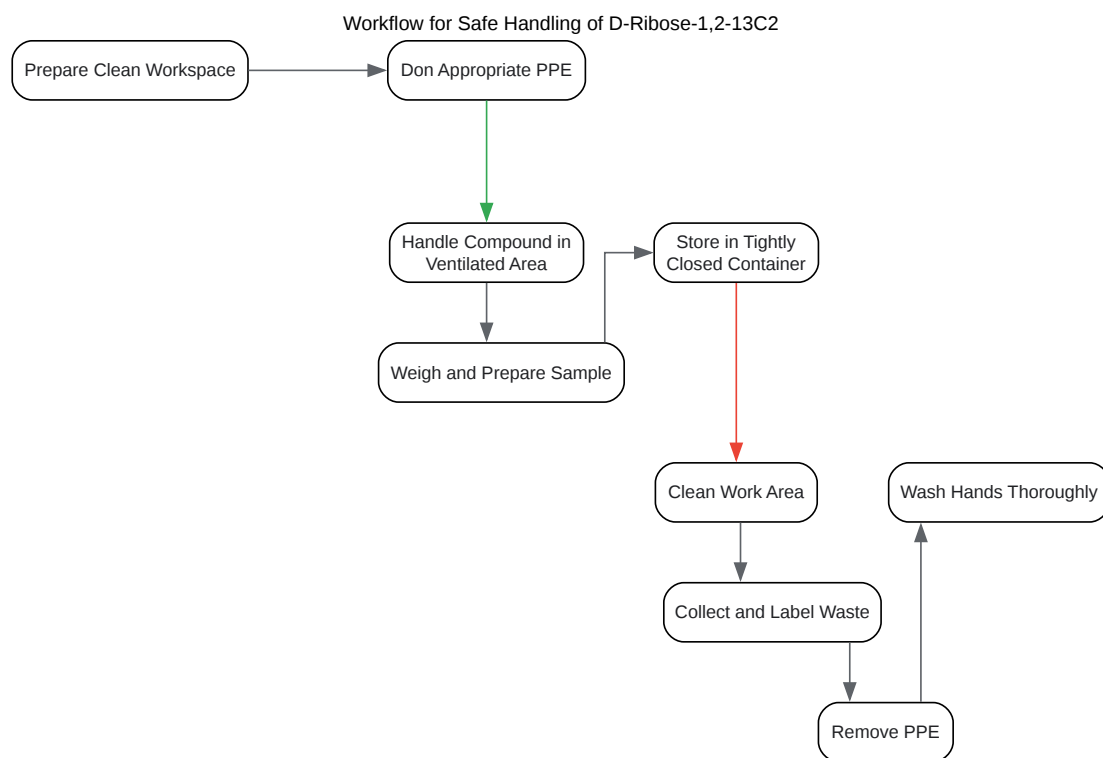
- Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that a chemical fume hood is available if there is a potential for dust generation.
- Donning PPE: Put on all required personal protective equipment as detailed in the PPE table above.
- Handling the Compound:
 - Handle the solid material in a well-ventilated area to minimize dust inhalation.[2]
 - Avoid direct contact with the skin and eyes.
 - Use appropriate tools (e.g., spatula, weighing paper) for transferring the powder.

- Keep the container tightly closed when not in use.[\[10\]](#)
- After Handling:
 - Thoroughly clean the work area.
 - Properly remove and dispose of gloves.
 - Wash hands with soap and water.[\[2\]](#)

Disposal Plan

D-Ribose-1,2-13C2 is not classified as a hazardous waste.[\[1\]](#)[\[5\]](#) However, it is important to adhere to institutional and local guidelines for chemical waste disposal.

- Waste Collection:
 - Collect any unused solid material and contaminated disposables (e.g., gloves, weighing paper) in a designated, sealed container.
 - Do not mix with other chemical waste.[\[1\]](#)
- Labeling: Clearly label the waste container as "**D-Ribose-1,2-13C2** waste".
- Disposal:
 - Dispose of the waste through your institution's chemical waste disposal program.
 - Consult local, regional, and national regulations to ensure complete and accurate classification and disposal.[\[5\]](#)[\[9\]](#)
 - Do not dispose of the material down the drain.[\[1\]](#)[\[2\]](#)



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Caption: Workflow for the safe handling of **D-Ribose-1,2-13C2**.

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